

2,6-Dichlorophenolindophenol Sodium Salt Hydrate: A Technical Guide

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Compound of Interest

Compound Name: DCIP hydrate sodium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, applications, and experimental protocols for 2,6-Dichlorophenolindophenol (DCPIP) sodium salt hydrate. This versatile redox dye is a valuable tool in various scientific disciplines, from analytical chemistry to cellular biology.

Core Properties

2,6-Dichlorophenolindophenol sodium salt hydrate is a blue redox indicator that becomes colorless upon reduction. This property makes it an excellent reagent for monitoring redox reactions, particularly in biological systems.^[1] It is commonly available as a dark green to black powder.^[2]

Chemical and Physical Properties

The fundamental chemical and physical properties of DCPIP sodium salt hydrate are summarized in the table below.

Property	Value	References
Synonyms	2,6-Dichloro-N-(4-hydroxyphenyl)-1,4-benzoquinoneimine sodium salt, DCIP, DPIP, Tillman's Reagent	[3][4][5]
Molecular Formula	$C_{12}H_6Cl_2NNaO_2 \cdot xH_2O$	[3][6]
Molecular Weight	290.08 g/mol (anhydrous basis)	[3][6]
Appearance	Dark green to black powder	[2][4]
Solubility	Soluble in water (up to 3%) and ethanol (up to 2%). A 10 mg/mL solution in water is clear and blue to very deep blue.	[6][7]
Redox Potential (E_0)	+0.217 V	[8]
Oxidized Form Color	Blue	[1][9]
Reduced Form Color	Colorless	[1][9]
pH Indicator Properties	Red in acidic conditions, blue in alkaline conditions.	[10]

Spectral Properties

The spectral characteristics of DCPIP are crucial for its application in spectrophotometric assays.

Spectral Property	Value	Conditions	References
λ_{max} (UV-Vis)	600-605 nm	0.1 M phosphate buffer, pH 8.3	[6]
λ_{max} (UV-Vis)	638-645 nm	50% ethanol + 2ml 1M sodium carbonate solution	[2]
Molar Extinction Coefficient (ϵ)	18.0-19.7 $\text{mM}^{-1} \text{cm}^{-1}$	0.1 M phosphate buffer, pH 8.3	[6]

Stability and Storage

Proper storage is essential to maintain the integrity of DCPIP sodium salt hydrate.

Condition	Recommendation	References
Storage Temperature	Room temperature	[7][11]
Sensitivity	Hygroscopic, air and light-sensitive.	[4][11][12]
Storage Conditions	Store in a dry, cool, well-ventilated area in a tightly sealed container. Protect from moisture and light.	[4][12]
Incompatibilities	Strong oxidizing agents.	[4][11]
Hazardous Decomposition Products	Thermal decomposition can release nitrogen oxides, carbon monoxide, carbon dioxide, chlorine, hydrogen chloride gas, and sodium oxides.	[4][12]

Key Applications and Experimental Protocols

DCPIP's utility as a redox indicator is leveraged in several key experimental applications.

Quantification of Ascorbic Acid (Vitamin C)

DCPIP is widely used for the determination of ascorbic acid content in various samples, such as fruit juices.^{[1][7]} Ascorbic acid, a potent reducing agent, reduces the blue DCPIP to its colorless form. The amount of ascorbic acid is determined by titrating the sample with a standardized DCPIP solution.

This protocol details the steps for determining the ascorbic acid concentration in a sample.

Reagents and Preparation:

- **Extraction Solution (Stabilizing Agent):** Mix 15 g of metaphosphoric acid and 40 mL of glacial acetic acid with 200 mL of distilled water. Dilute to a final volume of 500 mL with distilled water.
- **Standard Ascorbic Acid Solution (0.1% w/v):** Accurately weigh 100 mg of L-ascorbic acid and dissolve it in 100 mL of the extraction solution in a volumetric flask.
- **DCPIP Solution (0.025% w/v):** Dissolve 25 mg of 2,6-Dichlorophenolindophenol sodium salt hydrate in 100 mL of distilled water. It may be necessary to warm the solution gently and stir for an extended period to ensure complete dissolution. Filter if necessary. This solution should be prepared fresh and stored in a dark bottle.

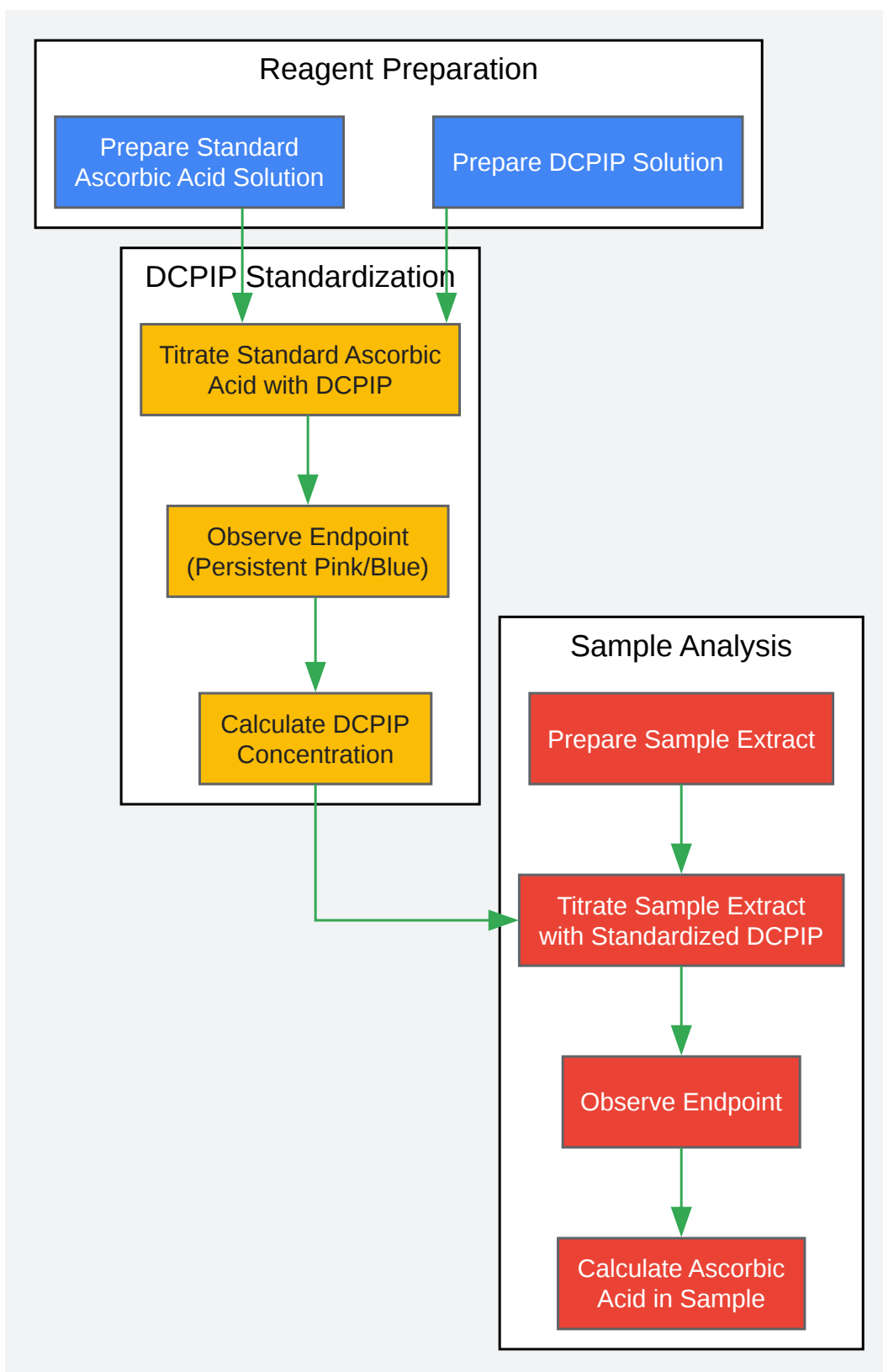
Standardization of DCPIP Solution:

- Pipette 5 mL of the standard ascorbic acid solution into a conical flask.
- Add 10 mL of the extraction solution.
- Fill a burette with the DCPIP solution.
- Titrate the ascorbic acid solution with the DCPIP solution until a faint pink or grey-blue color persists for at least 30 seconds. This is the endpoint.
- Record the volume of DCPIP solution used.
- Repeat the titration at least two more times to obtain an average volume.

- Calculate the concentration of the DCPIP solution using the formula: $C_1V_1 = C_2V_2$, where C_1 and V_1 are the concentration and volume of the ascorbic acid solution, and C_2 and V_2 are the concentration and volume of the DCPIP solution.

Sample Analysis:

- Prepare the sample by homogenizing a known weight of the solid sample in a known volume of the extraction solution or by taking a known volume of a liquid sample.
- Centrifuge or filter the sample to obtain a clear extract.
- Pipette a known volume of the sample extract into a conical flask.
- Titrate the sample extract with the standardized DCPIP solution to the same persistent endpoint as in the standardization step.
- Record the volume of DCPIP solution used.
- Calculate the ascorbic acid content in the original sample.



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Workflow for Vitamin C quantification using DCPIP.

Investigation of Photosynthetic Electron Transport (The Hill Reaction)

DCPIP can act as an artificial electron acceptor in isolated chloroplasts, intercepting electrons from the photosynthetic electron transport chain.^[1] This process, known as the Hill reaction, allows for the investigation of the light-dependent reactions of photosynthesis. The rate of photosynthesis can be measured by monitoring the rate at which DCPIP is reduced (decolorized).^[1]

This protocol outlines the procedure for isolating chloroplasts and measuring the rate of the Hill reaction.

Reagents and Preparation:

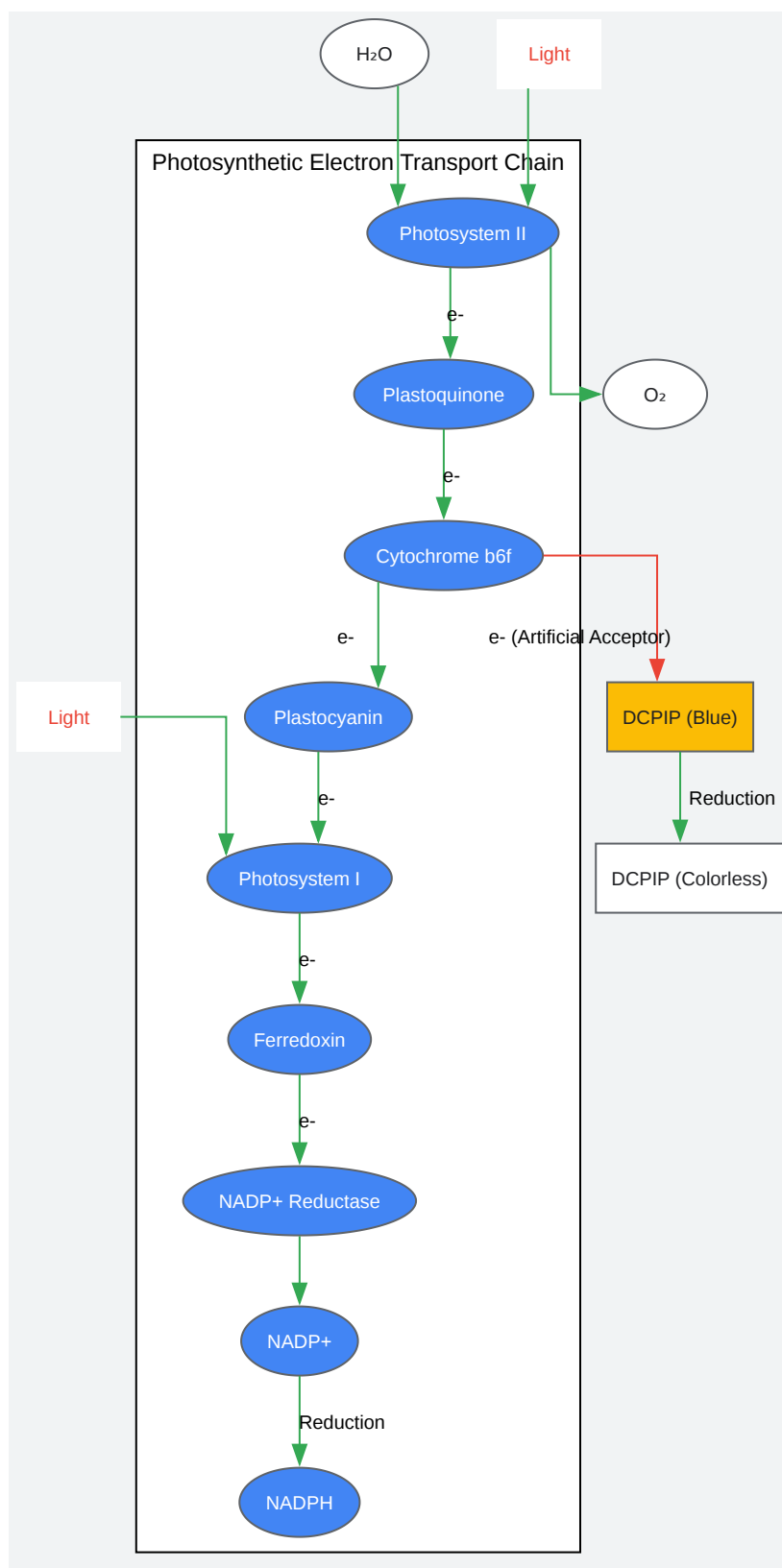
- Isolation Buffer: 0.5 M sucrose, 0.01 M KCl, and 0.05 M phosphate buffer (pH 7.0). Keep this solution ice-cold.
- DCPIP Solution (0.1% w/v): Dissolve 100 mg of DCPIP in 100 mL of distilled water.

Chloroplast Isolation:

- Homogenize fresh spinach or lettuce leaves in ice-cold isolation buffer using a blender or a pre-chilled mortar and pestle.
- Filter the homogenate through several layers of cheesecloth or muslin into a chilled beaker.
- Transfer the filtrate to centrifuge tubes and centrifuge at low speed (e.g., 200 x g) for 2 minutes to pellet cell debris.
- Carefully decant the supernatant into clean, chilled centrifuge tubes and centrifuge at a higher speed (e.g., 1000 x g) for 10 minutes to pellet the chloroplasts.
- Discard the supernatant and resuspend the chloroplast pellet in a small volume of ice-cold isolation buffer. Keep the chloroplast suspension on ice.

Measurement of the Hill Reaction:

- Set up a series of test tubes or cuvettes. Include a control tube kept in the dark and experimental tubes exposed to a light source. A tube with boiled chloroplasts can also be included as a negative control.
- To each tube, add a specific volume of the chloroplast suspension and the DCPIP solution.
- Immediately after adding DCPIP, take an initial absorbance reading at 600 nm using a spectrophotometer.
- Expose the experimental tubes to a light source and place the control tube in the dark.
- Take absorbance readings at regular time intervals (e.g., every 2 minutes) for a set duration.
- The rate of the Hill reaction is determined by the rate of decrease in absorbance at 600 nm.



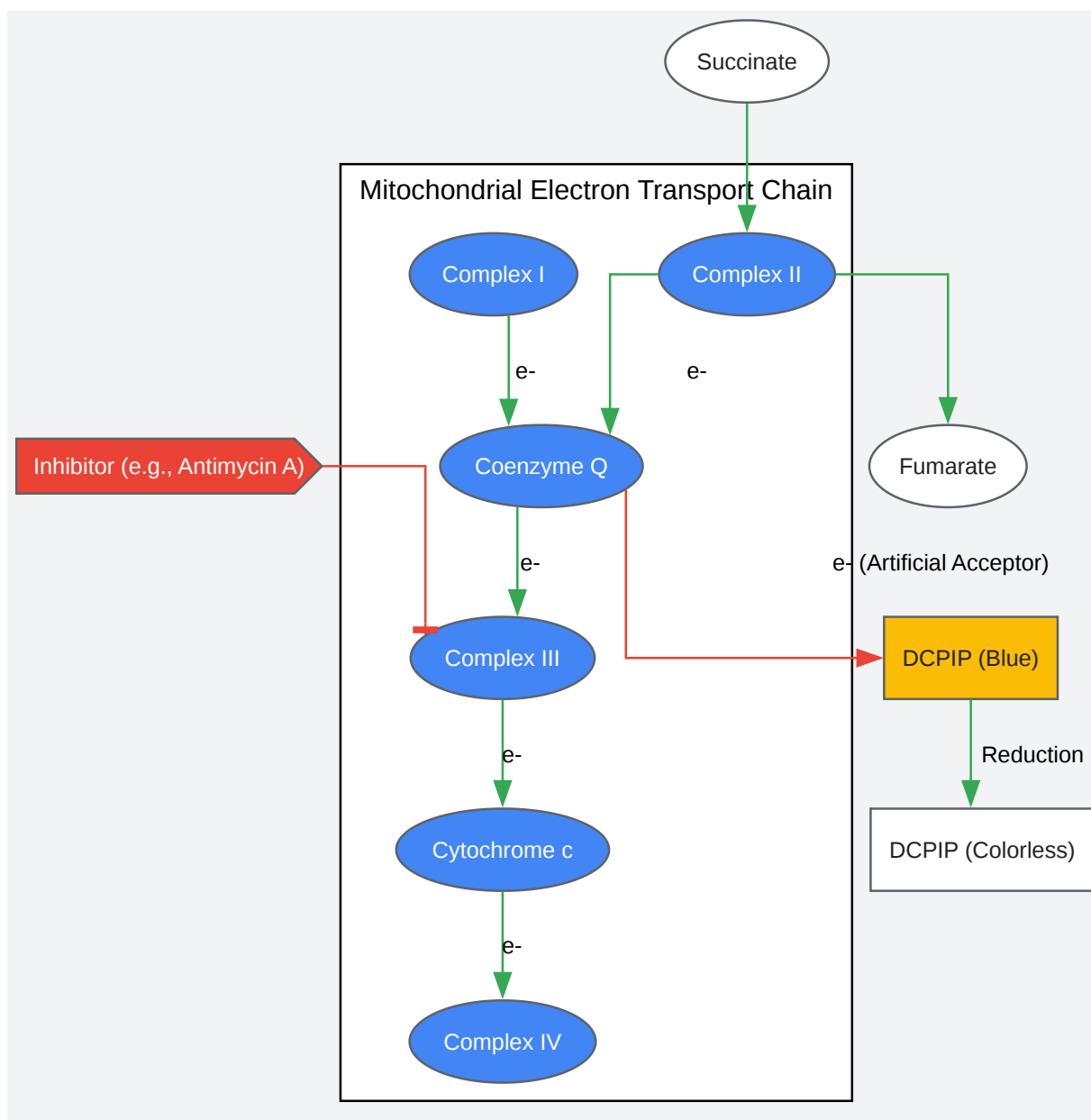
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Role of DCPIP in the photosynthetic electron transport chain.

Mitochondrial Electron Transport Chain Assays

DCPIP can be used as an artificial electron acceptor to study the activity of specific complexes in the mitochondrial electron transport chain.^{[7][8]} For instance, it can accept electrons from the ubiquinone pool to measure the activity of Complex II (succinate dehydrogenase).^[7] This is particularly useful when downstream complexes are inhibited.^[8]

The general approach involves isolating mitochondria, providing a substrate for a specific complex, and using inhibitors to block the electron flow at desired points. DCPIP is then added to accept the electrons, and its reduction is monitored spectrophotometrically.



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DCPIP as an electron acceptor in mitochondrial assays.

Safety and Handling

While 2,6-Dichlorophenolindophenol sodium salt hydrate is considered to have low hazard, standard laboratory safety practices should be followed.

- Personal Protective Equipment: Wear safety glasses and gloves.
- Handling: Avoid creating dust. Use in a well-ventilated area. Do not eat, drink, or smoke when handling. Wash hands thoroughly after handling.
- First Aid: In case of eye contact, rinse immediately with plenty of water.[12] If inhaled, move to fresh air.[12] In case of skin contact, wash off with plenty of water.[12] If ingested, clean mouth with water and drink plenty of water afterwards.[12] Seek medical attention if irritation or symptoms persist.[12]

This technical guide provides a comprehensive overview of 2,6-Dichlorophenolindophenol sodium salt hydrate for research and professional applications. Its well-characterized properties and versatile nature make it an indispensable tool in the modern laboratory.

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